

Application Notes and Protocols for YS-49 Monohydrate in Animal Studies

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Compound of Interest

Compound Name: YS-49 monohydrate

Cat. No.: B8069284

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Introduction

YS-49 monohydrate, also known as CKD-712, is a 1-naphthyl analog of higenamine. It is recognized as an anti-inflammatory agent and an activator of the PI3K/Akt signaling pathway, which plays a crucial role in various cellular processes.^[1] Research has indicated its potential in protecting cells from oxidant injury through the induction of heme oxygenase-1 (HO-1). This document provides detailed application notes and protocols for the use of **YS-49 monohydrate** in animal studies, with a specific focus on a glucocorticoid-induced osteoporosis model. Information on its mechanism of action and potential applications in sepsis and cardiovascular conditions is also included.

Physicochemical Properties

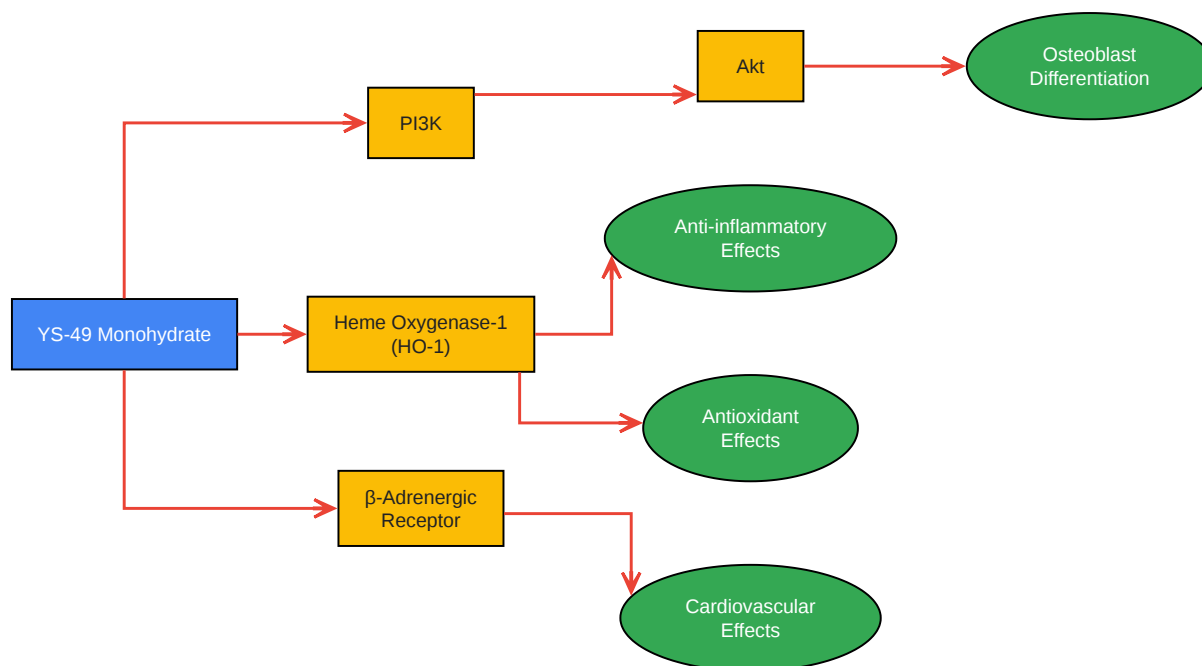
Property	Value
Synonyms	CKD-712, 1-(α -naphthylmethyl)-6,7-dihydroxy-1,2,3,4-tetrahydroisoquinoline
CAS Number	132836-42-1
Molecular Formula	C ₂₀ H ₂₁ BrNO ₃
Appearance	Solid
Purity	≥98% (HPLC)
Solubility	Soluble in water

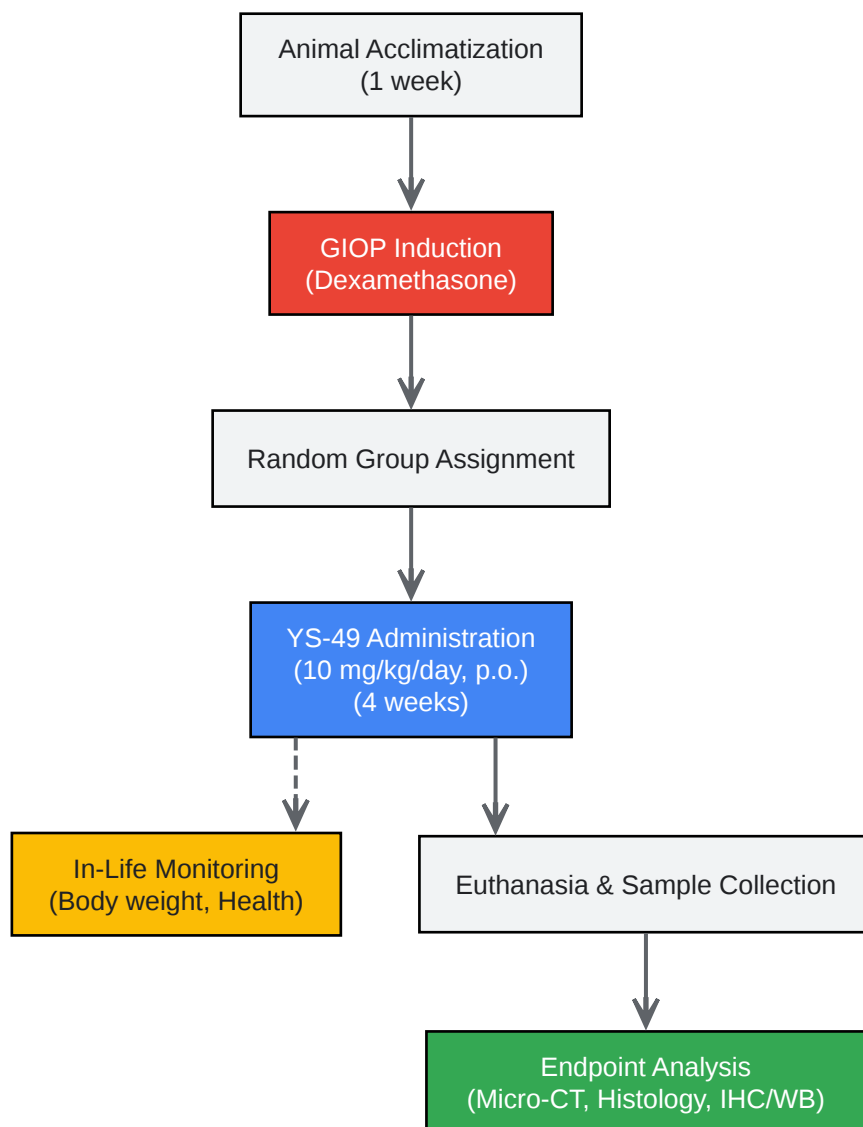
Mechanism of Action

YS-49 monohydrate exerts its biological effects through multiple signaling pathways. It is a known activator of the Phosphoinositide 3-kinase (PI3K)/protein kinase B (Akt) signaling pathway.^[1] This pathway is fundamental in regulating cell proliferation, differentiation, and survival. By activating PI3K/Akt, YS-49 can influence various cellular functions, including osteoblast differentiation.

Furthermore, YS-49 induces the expression of Heme oxygenase-1 (HO-1), an enzyme with potent anti-inflammatory and antioxidant properties. This induction helps protect cells from oxidative stress and inflammation. In the context of cardiovascular studies, YS-49 has been shown to act as a beta-adrenergic receptor agonist.

Signaling Pathway Diagram





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References

- 1. scielo.br [scielo.br]

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